

## Pioneering Steps in Organosilicon Chemistry: The Early Research and Discovery of Triethylsilicon Compounds

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A deep dive into the foundational 19th-century research that first brought **triethylsilicon** compounds to light, this technical guide illuminates the seminal discoveries of chemists such as Charles Friedel, James Crafts, and Albert Ladenburg. The following sections detail the initial syntheses, key experimental protocols, and early characterizations of these novel organometallic substances, providing a window into the birth of organosilicon chemistry.

The mid-19th century marked the dawn of organosilicon chemistry, a field that would eventually give rise to a vast array of materials with profound impacts on science and technology. Among the earliest and most significant achievements in this nascent discipline was the synthesis and characterization of **triethylsilicon** compounds. These discoveries not only introduced a new class of chemical entities but also laid the groundwork for the systematic exploration of the carbon-silicon bond.

# The Dawn of Organosilicon Chemistry: Tetraethylsilane

The first organosilicon compound to be synthesized was tetraethylsilane, ( $(C_2H_5)_4Si$ ), a discovery credited to Charles Friedel and James Crafts in 1863.[1] Their work, a landmark in the history of chemistry, demonstrated that organic groups could be directly bonded to silicon, opening up a new frontier of chemical synthesis. While not a **triethylsilicon** compound in the



strictest sense, its discovery was the immediate precursor and essential foundation for the subsequent synthesis of triethylsilane and its derivatives.

#### The First Triethylsilicon Compound: Triethylsilane

The first true **triethylsilicon** compound, triethylsilane ((C<sub>2</sub>H<sub>5</sub>)<sub>3</sub>SiH), was discovered by Albert Ladenburg in 1872.[2] Ladenburg's work, published in Justus Liebigs Annalen der Chemie, described the reduction of tetraethyl orthosilicate.[2] He also prepared it through a stepwise reduction of ethoxytriethylsilane.[2] Ladenburg named the compound "silicoheptyl hydride," drawing an analogy to a seven-carbon hydrocarbon, which highlights the early efforts to understand the relationship between organosilicon and organic compounds.[2]

#### **Early Experimental Protocols**

The experimental techniques of the 19th century were rudimentary by modern standards, yet they were sufficient to isolate and characterize these novel compounds. The following are reconstructions of the early experimental protocols based on available historical records.

#### Synthesis of Tetraethylsilane (Friedel and Crafts, 1863)

While the full, detailed experimental protocol from their 1863 publication is not readily available in modern databases, historical accounts indicate that the synthesis involved the reaction of silicon tetrachloride with diethylzinc.[3]

Reaction:  $2 \operatorname{Zn}(C_2H_5)_2 + \operatorname{SiCl}_4 \rightarrow \operatorname{Si}(C_2H_5)_4 + 2 \operatorname{ZnCl}_2$ 

The reaction was likely carried out in a sealed glass tube heated to a high temperature, a common technique for reactions involving volatile and reactive reagents at the time.

#### Synthesis of Triethylsilane (Ladenburg, 1872)

Ladenburg reported two methods for the synthesis of triethylsilane in his 1872 publication.[2]

Method 1: Reduction of Tetraethyl Orthosilicate

This method involved the reaction of tetraethyl orthosilicate with sodium in the presence of diethylzinc.[2]



Reaction:  $Si(OC_2H_5)_4 + 4 Na + 2 Zn(C_2H_5)_2 \rightarrow Si(C_2H_5)_3H + ...$  (and other products)

Method 2: Stepwise Reduction of Ethoxytriethylsilane

Ladenburg also described a more controlled, stepwise synthesis starting from triethylchlorosilane, which was first converted to ethoxytriethylsilane.

- Preparation of Triethylchlorosilane: While not explicitly detailed in the 1872 paper, this would have likely been prepared by the reaction of tetraethylsilane with a chlorinating agent or by the direct reaction of silicon with ethyl chloride at high temperatures.
- Formation of Ethoxytriethylsilane: Triethylchlorosilane was reacted with ethanol. (C₂H₅)₃SiCl
  + C₂H₅OH → (C₂H₅)₃SiOC₂H₅ + HCl
- Reduction to Triethylsilane: The ethoxytriethylsilane was then reduced to yield triethylsilane.
  The exact reducing agent used in this stepwise process is not clearly specified in readily available summaries of the original paper.

#### **Quantitative Data from Early Discoveries**

Obtaining precise quantitative data from these early publications is challenging. However, subsequent characterizations and modern measurements provide the physical properties of these foundational compounds.

Compound	Formula	Molar Mass ( g/mol )	Boiling Point (°C)	Density (g/mL at 25°C)
Tetraethylsilane	Si(C <sub>2</sub> H <sub>5</sub> ) <sub>4</sub>	144.33	153-154	0.761
Triethylsilane	(C₂H₅)₃SiH	116.28	107-108	0.728

Note: The data presented is based on modern measurements, as the precision of the original 19th-century data is not consistently documented in accessible sources.[4][5]

## The Contribution of Frederic Kipping

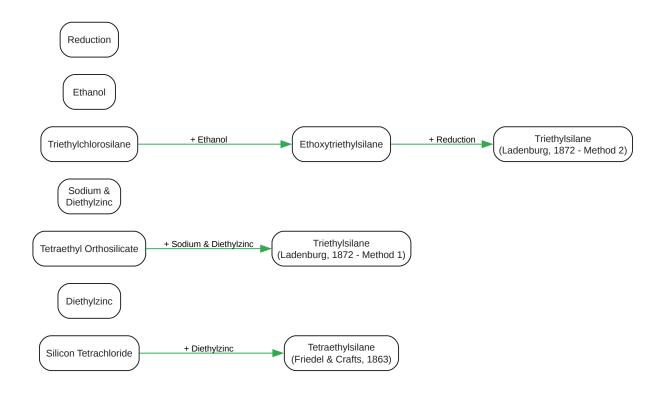
At the turn of the 20th century, the English chemist Frederic Stanley Kipping began a systematic and extensive investigation into organosilicon compounds.[6][7] His work, spanning



over four decades, was instrumental in elucidating the chemistry of these compounds and correcting some of the early misconceptions. Kipping and his research group synthesized a wide range of organosilicon derivatives and were the first to coin the term "silicone."[8][9] While his initial focus was not solely on **triethylsilicon** compounds, his development of new synthetic methods, including the use of Grignard reagents, greatly advanced the field and provided more reliable ways to prepare and study these substances.[6]

### Synthesis Pathways and Logical Relationships

The early discoveries of **triethylsilicon** compounds can be visualized as a progression of chemical transformations.



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Figure 1: Early synthesis routes to tetraethylsilane and triethylsilane.



This diagram illustrates the foundational synthetic pathways that led to the first **triethylsilicon** compounds.

#### Conclusion

The pioneering work of Friedel, Crafts, and Ladenburg in the latter half of the 19th century laid the cornerstone for the entire field of organosilicon chemistry. Their discoveries of tetraethylsilane and triethylsilane, achieved with the limited experimental means of their time, sparked further research that, through the meticulous work of chemists like Frederic Kipping, burgeoned into the vast and vital area of science we know today. The early syntheses and characterizations of **triethylsilicon** compounds stand as a testament to the spirit of scientific inquiry and the enduring impact of foundational research.

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